

Introduction: The Convergence of Computational Chemistry and Drug Discovery

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Compound of Interest

Compound Name:	<i>Ylidene)methyl)phenoxy)ethan-1-amine</i>
CAS No.:	1425944-22-4
Cat. No.:	B606894

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The family of compounds characterized by the **(Ylidene)methyl)phenoxy)ethan-1-amine** scaffold, a class of Schiff bases, represents a promising area in medicinal chemistry. Schiff bases are known for their versatile biological activities, including anticancer, antibacterial, and antifungal properties.[1] The phenoxy ethanamine moiety is also found in compounds with significant pharmacological effects.[2][3] The convergence of these two pharmacophores suggests a rich chemical space for the design of novel therapeutic agents.

This guide provides a comprehensive walkthrough of the in silico modeling pipeline for this class of compounds. As a senior application scientist, the focus will be on the "why" behind each computational step, providing a rationale for the chosen methodologies and ensuring a self-validating workflow. We will explore a multi-faceted computational approach, from initial ligand preparation and target identification to elucidating binding dynamics and predicting pharmacokinetic profiles.

Part 1: Ligand Preparation and Target Identification: Laying the Foundation

The journey of in silico drug discovery begins with a well-defined ligand and a clear understanding of its potential biological targets.

Ligand Preparation: From 2D to 3D

A 2D representation of a molecule is insufficient for computational studies that rely on three-dimensional interactions. The first step is to generate a 3D conformation of the **(Ylidene)methylphenoxy)ethan-1-amine** derivative. This can be achieved using various cheminformatics tools that can convert a SMILES (Simplified Molecular-Input Line-Entry System) string into a 3D structure.^[4]

Experimental Protocol: Ligand Preparation

- **SMILES to 3D Conversion:** Utilize open-source tools like Open Babel to convert the SMILES string of the specific derivative into a 3D structure in a suitable format (e.g., .mol2 or .pdb).
- **Energy Minimization:** The initial 3D structure is often not in its lowest energy conformation. Perform energy minimization using a force field like MMFF94 or UFF to obtain a more stable and realistic geometry. This step is crucial for accurate downstream calculations.
- **Charge Assignment:** Assign partial charges to each atom of the ligand. This is critical for calculating electrostatic interactions in docking and molecular dynamics simulations. Gasteiger charges are a common choice for this step.

Target Identification: Finding the Biological Partner

Identifying the protein target of a novel compound is a key challenge. Two main approaches can be employed: a ligand-based approach and a structure-based approach.

- **Ligand-Based Approach:** This method relies on the principle that structurally similar molecules often have similar biological activities. By searching databases of known drugs and their targets for compounds structurally similar to our query molecule, we can infer potential targets.
- **Structure-Based Approach (Inverse Docking):** If no close structural analogs with known targets are found, inverse docking can be used. This involves docking the ligand against a library of protein structures to identify potential binding partners.

For phenoxy ethanamine derivatives, literature suggests potential interactions with targets such as P-glycoprotein and Retinaldehyde-binding protein 1.[2][5] These can serve as initial targets for our in silico investigation.

Part 2: Molecular Docking: Predicting Binding Affinity and Pose

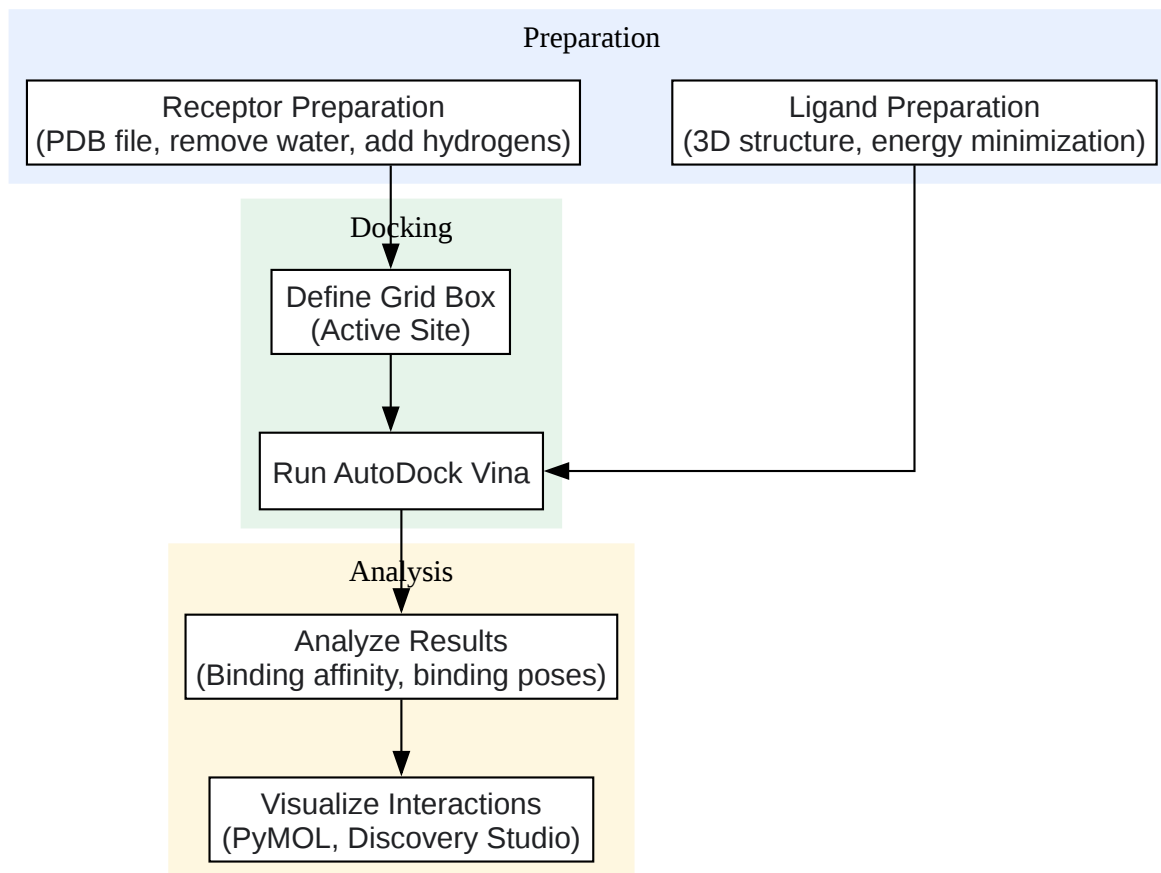
Molecular docking is a computational technique used to predict the preferred orientation of a ligand when bound to a protein target.[6] It also provides an estimate of the binding affinity, which can be used to rank potential drug candidates.[7]

Experimental Protocol: Molecular Docking with AutoDock Vina

- Receptor Preparation:
 - Download the 3D structure of the target protein from the Protein Data Bank (PDB).
 - Remove water molecules and any co-crystallized ligands.
 - Add polar hydrogens and assign partial charges (e.g., Kollman charges).
 - This can be performed using tools like MGLTools.[8]
- Grid Box Definition: Define a search space (grid box) around the active site of the protein. The size and center of the grid box are critical parameters that will influence the docking results.
- Ligand Preparation for Docking: Convert the prepared ligand file into the .pdbqt format, which is required by AutoDock Vina. This format includes information on rotatable bonds.
- Running the Docking Simulation: Execute AutoDock Vina, providing the prepared receptor, ligand, and grid box information as input.[9]
- Analysis of Results: The output will be a set of predicted binding poses for the ligand, along with their corresponding binding affinities (in kcal/mol). The pose with the lowest binding energy is typically considered the most favorable. Visualization of the docked complex using

software like PyMOL or Discovery Studio is essential to analyze the interactions (e.g., hydrogen bonds, hydrophobic interactions) between the ligand and the protein.[8]

Docking Workflow



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Caption: Workflow for molecular docking.

Sample Docking Results

Derivative	Binding Affinity (kcal/mol)	Interacting Residues (Hydrogen Bonds)	Interacting Residues (Hydrophobic)
Compound A	-8.5	TYR234, SER123	PHE345, LEU78, ILE90
Compound B	-7.9	SER123	PHE345, TRP120
Compound C	-9.2	TYR234, ASN125	PHE345, LEU78, VAL100

Part 3: Molecular Dynamics Simulations: Unveiling the Dynamics of Interaction

While molecular docking provides a static snapshot of the ligand-protein interaction, molecular dynamics (MD) simulations offer insights into the dynamic behavior of the complex over time.

[10] MD simulations can be used to assess the stability of the docked pose, identify key residues involved in binding, and calculate binding free energies.[11]

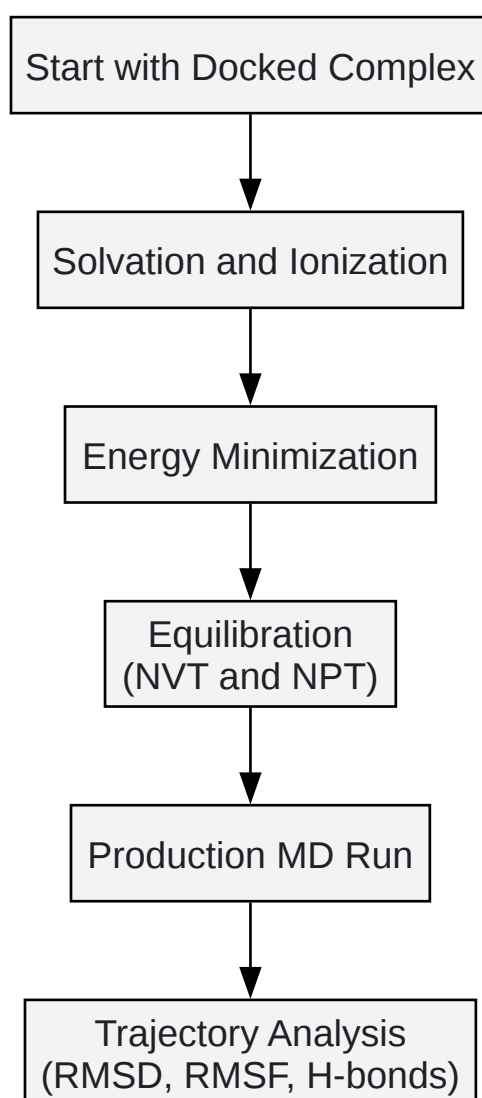
Experimental Protocol: Protein-Ligand MD Simulation with GROMACS

- System Preparation:
 - Start with the best-docked pose of the ligand-protein complex.
 - Solvate the system in a box of water molecules (e.g., TIP3P).
 - Add ions to neutralize the system.
- Parameterization: Generate a topology file for the ligand, which contains the parameters for the force field (e.g., GAFF2). This can be done using tools like Antechamber.
- Energy Minimization: Perform energy minimization of the entire system to remove any steric clashes.
- Equilibration: Gradually heat the system to the desired temperature (e.g., 300 K) and then equilibrate the pressure. This is typically done in two steps: an NVT (constant number of

particles, volume, and temperature) ensemble followed by an NPT (constant number of particles, pressure, and temperature) ensemble.[12]

- Production Run: Run the production MD simulation for a sufficient length of time (e.g., 100 ns) to sample the conformational space of the complex.
- Analysis: Analyze the trajectory to calculate properties such as Root Mean Square Deviation (RMSD), Root Mean Square Fluctuation (RMSF), and hydrogen bond occupancy.[11]

MD Simulation Workflow



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Caption: Workflow for molecular dynamics simulation.

Part 4: QSAR and ADMET Prediction: Towards Drug-Likeness

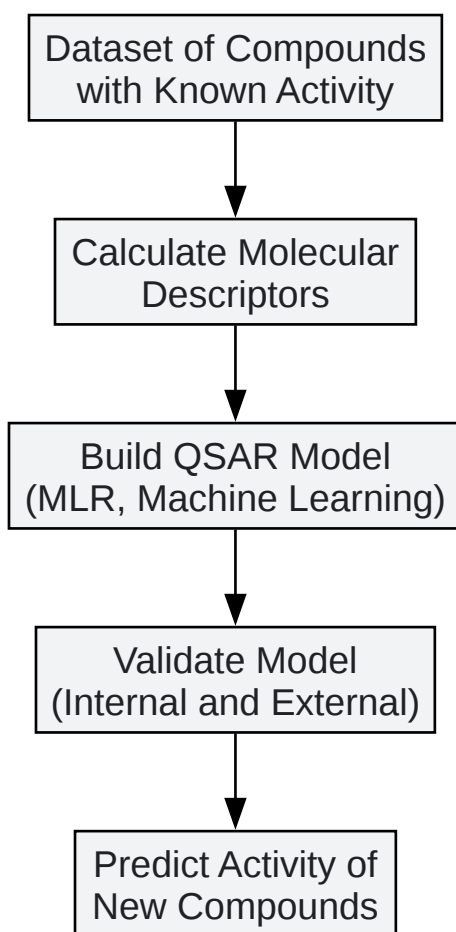
Quantitative Structure-Activity Relationship (QSAR)

QSAR modeling is a computational technique that aims to establish a mathematical relationship between the chemical structure of a series of compounds and their biological activity.[\[13\]](#)[\[14\]](#) A well-validated QSAR model can be used to predict the activity of novel compounds before they are synthesized, thus guiding lead optimization.[\[13\]](#)

QSAR Model Development Workflow

- **Dataset Preparation:** Compile a dataset of compounds with known biological activity against the target of interest.
- **Descriptor Calculation:** For each compound, calculate a set of molecular descriptors that encode its structural and physicochemical properties.[\[15\]](#)
- **Model Building:** Use statistical methods like multiple linear regression (MLR) or machine learning algorithms to build a model that correlates the descriptors with the biological activity.[\[15\]](#)
- **Model Validation:** Rigorously validate the model using internal and external validation techniques to ensure its predictive power.

QSAR Workflow



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Sources

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